

Technical Guide: Material Safety Data Sheet for Methyl 4-iodobenzoate

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Compound of Interest

Compound Name: *Methyl 4-iodobutanoate*

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This document provides a comprehensive overview of the safety data for Methyl 4-iodobenzoate (CAS No. 619-44-3), a compound frequently utilized in organic synthesis and drug development. The following sections detail its hazards, handling procedures, and emergency protocols, compiled from various safety data sheets. All quantitative data is summarized in tables for clarity, and key procedural workflows are illustrated using diagrams.

Chemical Identification and Physical Properties

Methyl 4-iodobenzoate is a substituted aromatic ester. Its key identifiers and physical properties are summarized below.

Property	Value	Reference
Chemical Name	Methyl 4-iodobenzoate	[1] [2]
Synonyms	Methyl p-iodobenzoate, 4-iodobenzoic acid methyl ester	[1] [3] [4]
CAS Number	619-44-3	[1] [2]
Molecular Formula	C ₈ H ₇ IO ₂	[1] [2]
Molecular Weight	262.04 g/mol	[2]
Appearance	White to light yellow or beige solid/powder	[1] [4]
Melting Point	113 - 117 °C (235.4 - 242.6 °F)	[4]
Solubility	Insoluble in water	[5]

Hazard Identification and Classification

Methyl 4-iodobenzoate is classified as an irritant and poses environmental hazards. The GHS classification is summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects

Data sourced from PubChem GHS Classification.[\[2\]](#)

Signal Word: Warning[2]

Hazard Pictograms:

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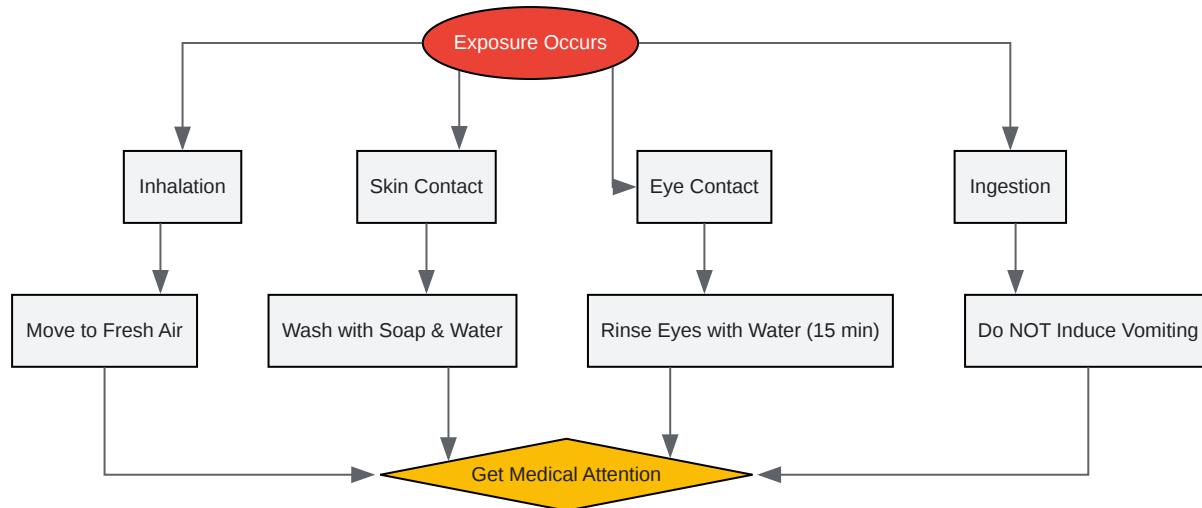
GHS Pictograms for Methyl 4-iodobenzoate.

First-Aid Measures

Adherence to proper first-aid protocols is critical in the event of exposure. The following table outlines the recommended procedures.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Get medical attention.[6]

The following diagram illustrates the general first-aid workflow.



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General First-Aid Workflow for Exposure.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling

- Avoid contact with skin and eyes.[4]
- Do not breathe dust.[4]
- Wash hands thoroughly after handling.[3]
- Use only in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE).[3]

Storage

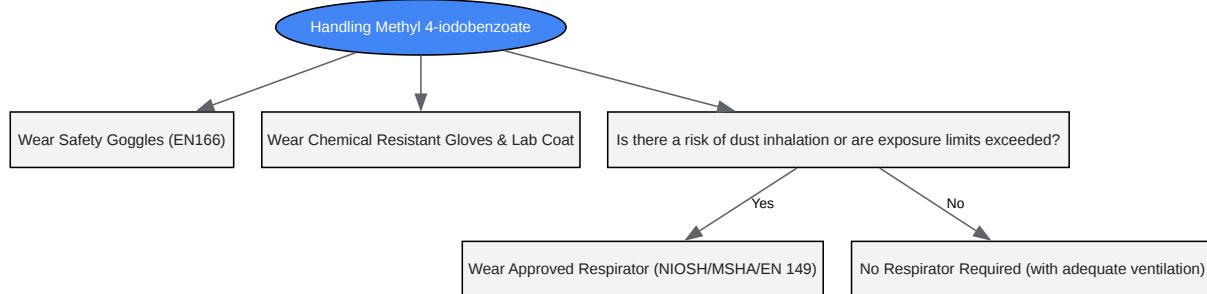
- Keep container tightly closed in a dry, cool, and well-ventilated place.[4]
- Protect from light.[4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for safe handling.

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][4]

The following diagram outlines the PPE selection logic.



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PPE Selection Workflow.

Fire-Fighting Measures

Aspect	Details
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or appropriate foam. [3]
Specific Hazards	During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion. [3]
Protective Equipment	Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. [3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5. Ensure adequate ventilation.[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[7\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions.[\[3\]](#)[\[7\]](#)

Toxicological Information

The toxicological properties of Methyl 4-iodobenzoate have not been fully investigated.[\[3\]](#) It is known to cause irritation to the skin, eyes, and respiratory tract.[\[2\]](#)[\[3\]](#)

Exposure Route	Effect
Inhalation	Causes respiratory tract irritation. [3]
Ingestion	Causes gastrointestinal tract irritation. [3]
Skin	Causes skin irritation. [3]
Eyes	Causes eye irritation. [3]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.^[4] Waste is classified as hazardous.^[4]

This guide is intended for informational purposes and should not be a substitute for a formal safety review and adherence to all applicable regulations. Always consult the most current Safety Data Sheet from your supplier before handling this chemical.

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